

Molecular weight and formula of 2-Amino-5-methoxybenzenethiol

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Compound of Interest

Compound Name: 2-Amino-5-methoxybenzenethiol

Cat. No.: B104370

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Technical Guide: 2-Amino-5-methoxybenzenethiol

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-5-methoxybenzenethiol, also known as 2-amino-5-methoxythiophenol, is a substituted aromatic thiol of significant interest in organic synthesis. Its bifunctional nature, containing both a nucleophilic thiol group and an amino group, makes it a valuable precursor for the synthesis of various heterocyclic compounds. This technical guide provides a comprehensive overview of its chemical properties, synthesis, applications, and safety protocols.

Chemical and Physical Properties

2-Amino-5-methoxybenzenethiol is a solid at room temperature, appearing as a colorless to yellow or yellow-green powder or crystal.^[1] Key quantitative data for this compound are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₉ NOS	[2]
Molecular Weight	155.22 g/mol	[1][2]
CAS Number	6274-29-9	[2]
IUPAC Name	2-amino-5-methoxybenzenethiol	[2]
Melting Point	81.0 to 85.0 °C	[1]
Purity	>98.0% (by HPLC)	[1]
Physical State (at 20°C)	Solid	[1]

Synonyms: 2-Amino-5-methoxythiophenol, 2-Amino-5-methoxybenzene-1-thiol, 2-Mercapto-4-methoxyaniline.[1]

Synthesis of 2-Amino-5-methoxybenzenethiol

A documented method for the preparation of **2-Amino-5-methoxybenzenethiol** involves the hydrolysis of 2-amino-6-methoxybenzothiazole.[3]

Experimental Protocol

Starting Material: 2-amino-6-methoxybenzothiazole Reagents: 8N Potassium hydroxide (KOH), concentrated Hydrochloric acid (HCl), Acetic acid

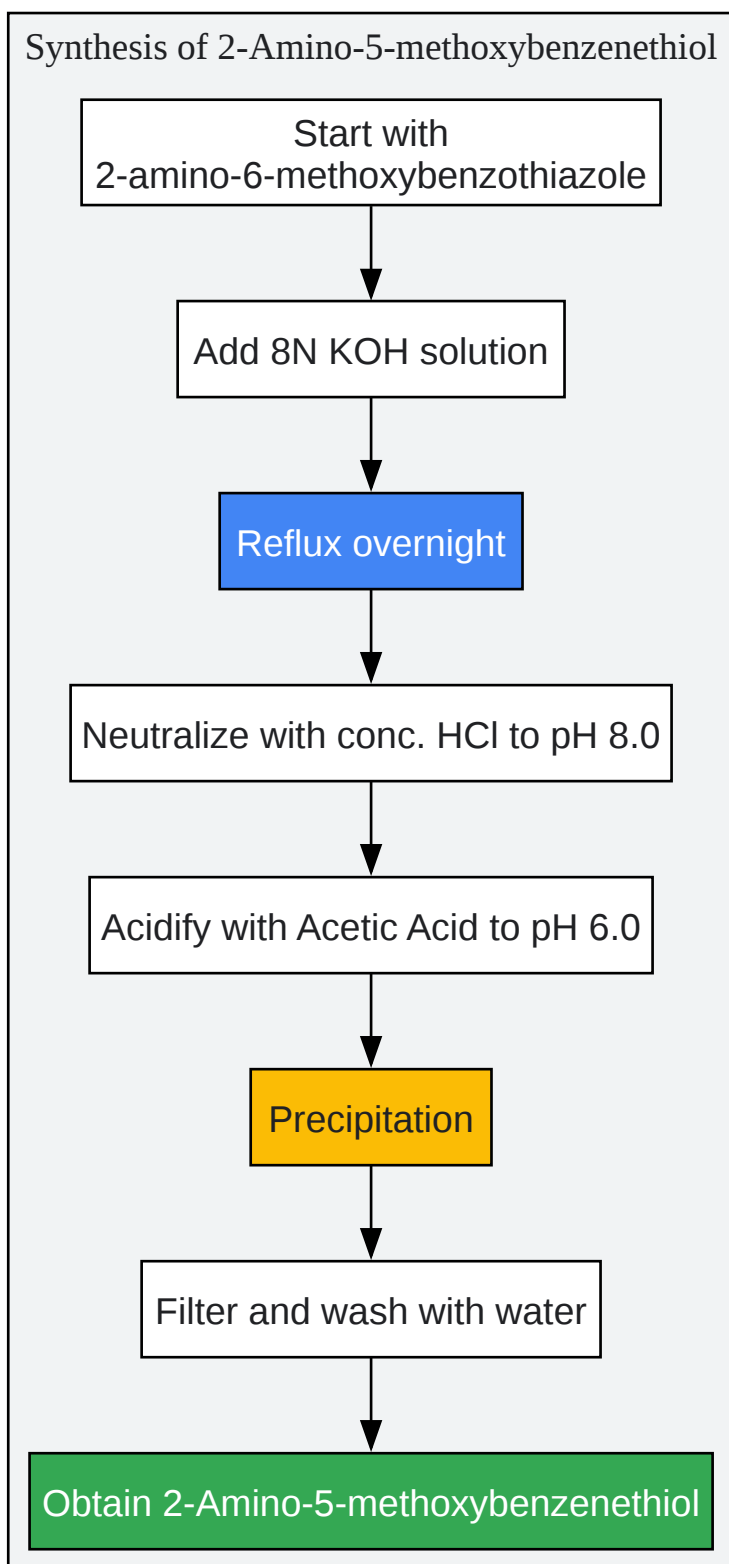
Procedure:

- To a stirred solution of 8N potassium hydroxide (1.3 L), add 2-amino-6-methoxybenzothiazole (750 g).[3]
- Reflux the mixture overnight.[3]
- Neutralize the resulting solution by adding concentrated HCl until a pH of 8.0 is reached.[3]
- Further, acidify the solution with acetic acid to a pH of 6.0.[3]

- A precipitate will form, which should be filtered.[\[3\]](#)
- Wash the filtered precipitate with water to yield the final product, **2-Amino-5-methoxybenzenethiol**.[\[3\]](#)

Note: The product from this synthesis is often used immediately in subsequent reaction steps.
[\[3\]](#)

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **2-Amino-5-methoxybenzenethiol**.

Applications in Drug Development

2-Amino-5-methoxybenzenethiol is a key reagent in the synthesis of benzothiazepines.^[4]

Benzothiazepine derivatives are a class of heterocyclic compounds that are scaffolds for drugs with a wide range of biological activities, including use as calcium channel blockers.

General Synthesis of 1,5-Benzothiazepines

The synthesis of the 1,5-benzothiazepine core often involves the condensation reaction between a 2-aminobenzenethiol derivative and an α,β -unsaturated carbonyl compound, such as a chalcone.^{[5][6]}

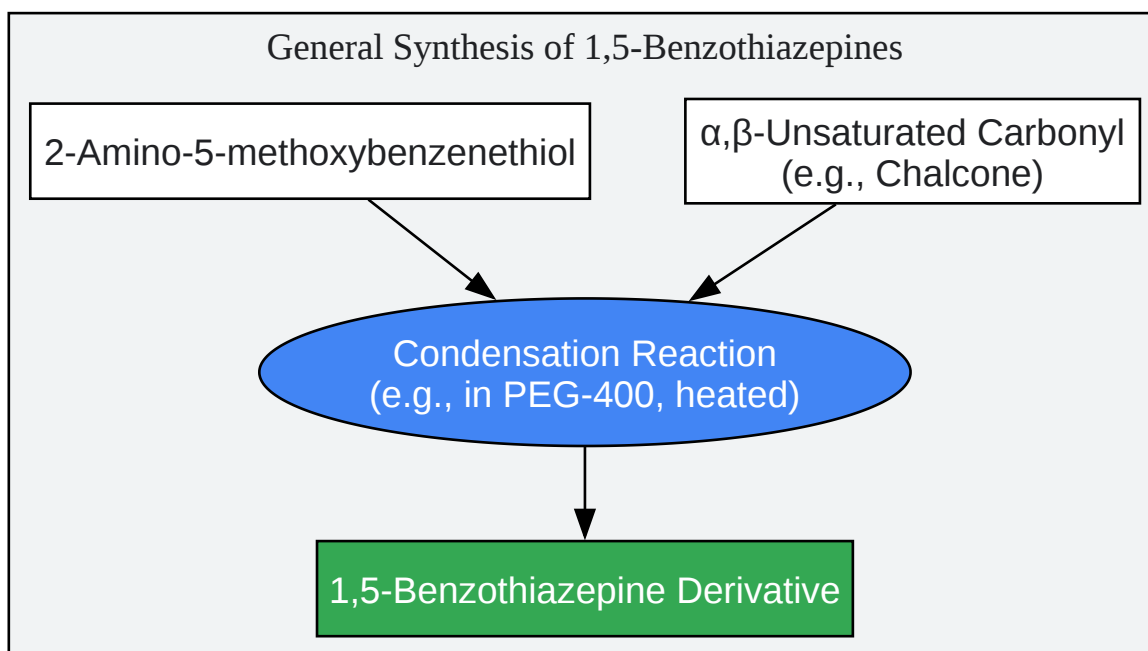
General Experimental Protocol for 1,5-Benzothiazepine Synthesis

Starting Materials: A chalcone derivative, **2-Amino-5-methoxybenzenethiol** Solvent: e.g., Polyethylene glycol 400 (PEG-400) as a green solvent option.^{[5][6]}

Procedure:

- Dissolve the chalcone derivative in the chosen solvent.
- Add **2-Amino-5-methoxybenzenethiol** to the stirred solution.
- The reaction mixture is typically heated to facilitate cyclization. An optimal temperature of 60°C has been noted in some green synthesis approaches.^[5]
- Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC).
- Upon completion, the solvent is removed, and the crude product is purified, often by recrystallization or column chromatography.

Logical Relationship for 1,5-Benzothiazepine Synthesis



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Caption: Logical diagram for the synthesis of 1,5-Benzothiazepines.

Safety and Handling

2-Amino-5-methoxybenzenethiol is classified as harmful if swallowed, causes skin irritation, and causes serious eye irritation.[2] It may also cause respiratory irritation.[2]

Precautionary Measures:

- **Handling:** Use only in a well-ventilated area. Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product.
- **Personal Protective Equipment (PPE):** Wear protective gloves, protective clothing, eye protection, and face protection.
- **Storage:** Store in a well-ventilated place and keep the container tightly closed. It is recommended to store under an inert gas and refrigerated (0-10°C) as the compound can be air, hygroscopic, and heat sensitive.[1]

First Aid:

- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.
- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.

Always consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling this chemical.

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